

# An In-depth Technical Guide to the Solubility and Stability of 3-Methoxyphenol

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## Compound of Interest

Compound Name: 3-Methoxyphenyl

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of 3-Methoxyphenol (CAS 150-19-6), a key intermediate in the synthesis of pharmaceuticals and flavorings such as vanillin.<sup>[1][2]</sup> This document compiles available data on its physicochemical properties, outlines detailed experimental protocols for its analysis, and presents visual workflows and diagrams to support research and development activities.

## Physicochemical Properties of 3-Methoxyphenol

3-Methoxyphenol, also known as m-guaiacol or resorcinol monomethyl ether, is a phenolic compound with a methoxy group at the 3-position.<sup>[3]</sup> It typically appears as a clear, colorless to light yellow or pink-red liquid at room temperature.<sup>[1][4][5]</sup>

Table 1: General Physicochemical Properties of 3-Methoxyphenol

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>8</sub> O <sub>2</sub>	[3]
Molecular Weight	124.14 g/mol	[3]
Appearance	Clear, pink to red liquid with a phenolic, caramel-like odor	[4]
Melting Point	-17 °C to <1.4 °F	[1][6]
Boiling Point	244 °C (at 760 mmHg); 113-115 °C (at 5 mmHg)	[2][7]
Density	1.131 g/mL at 25 °C	[7]
pKa	9.65 at 25 °C	[1][4]
LogP (Octanol/Water)	1.340	[1]

## Solubility of 3-Methoxyphenol

The solubility of 3-Methoxyphenol is a critical parameter for its application in synthesis, formulation, and biological studies. Temperature and the nature of the solvent are key factors influencing its solubility.[8]

Quantitative solubility data for 3-Methoxyphenol in a wide range of solvents is limited in publicly available literature. The following table summarizes the available information.

Table 2: Solubility of 3-Methoxyphenol in Various Solvents

Solvent	Solubility	Temperature	Reference
Water	Slightly soluble / Partly soluble	Room Temperature	[1][4][9]
Ethanol	Soluble	Not Specified	[4]
Ether	Soluble	Not Specified	[4]
Acetone	Highly Soluble	Not Specified	[8]
Ethyl Acetate	Slightly Soluble / Highly Soluble	Not Specified	[1][8]
Chloroform	Slightly Soluble	Not Specified	[1]
Dimethyl Sulfoxide (DMSO)	100 mg/mL (805.54 mM)	Not Specified	[10]

Note: "Slightly soluble" and "Soluble" are qualitative terms from the cited sources. Further experimental determination is required for precise quantitative values.

This protocol is based on the widely used shake-flask method, consistent with OECD Guideline 105 for water solubility, and can be adapted for organic solvents.[5][9][11][12]

Objective: To determine the saturation solubility of 3-Methoxyphenol in a given solvent at a specific temperature.

Materials:

- 3-Methoxyphenol (purity  $\geq$  99%)
- Solvent of interest (e.g., water, ethanol, phosphate buffer)
- Thermostatically controlled shaker bath
- Analytical balance
- Centrifuge

- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE or PVDF)
- Analytical instrumentation for quantification (e.g., HPLC-UV, GC-FID)

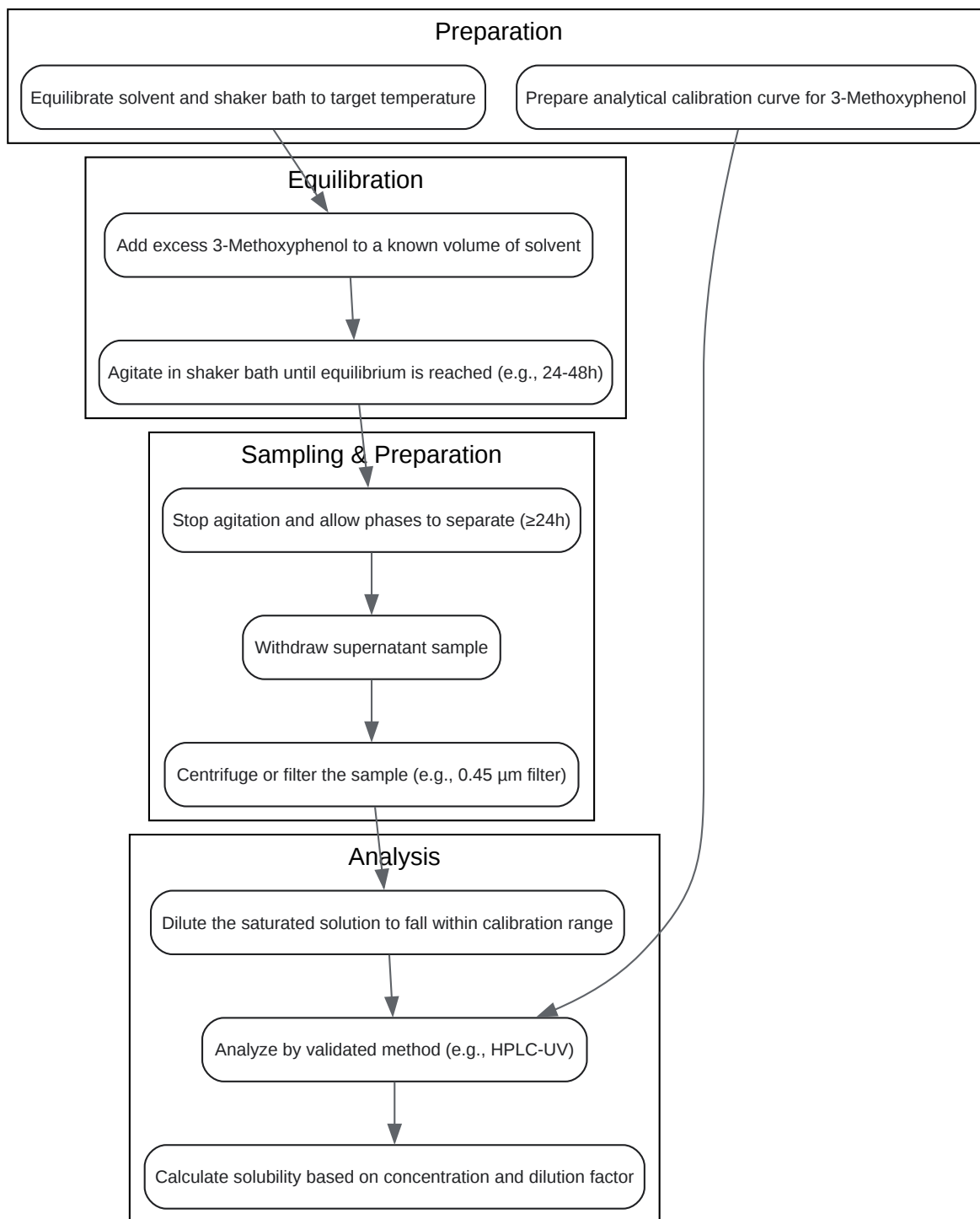
#### Procedure:

- Preparation:
  - Equilibrate the solvent and the thermostatically controlled shaker bath to the desired temperature (e.g., 25  $^{\circ}\text{C}$ ).
  - Prepare a calibration curve for 3-Methoxyphenol using the chosen analytical method.
- Equilibration:
  - Add an excess amount of 3-Methoxyphenol to a known volume of the solvent in a sealed flask. The excess solid/liquid phase should be clearly visible.
  - Place the flask in the shaker bath and agitate at a constant speed for a sufficient period to reach equilibrium. A preliminary test should be conducted to determine the time to equilibrium (e.g., 24 to 48 hours).[5]
- Sample Collection and Preparation:
  - After equilibration, stop the agitation and allow the mixture to settle for at least 24 hours at the constant temperature to allow for phase separation.
  - Carefully withdraw a sample from the supernatant (the saturated solution) using a pipette or syringe.
  - To remove any undissolved micro-particles, centrifuge the sample or filter it through a syringe filter that has been pre-saturated with the solution to avoid loss of analyte due to adsorption.
- Quantification:

- Accurately dilute the clear, saturated solution with the solvent to a concentration that falls within the range of the analytical calibration curve.
- Analyze the diluted sample using the validated analytical method (e.g., HPLC-UV) to determine the concentration of 3-Methoxyphenol.
- Calculation:
  - Calculate the solubility using the following formula:  $\text{Solubility (g/L)} = \text{Concentration from analysis (g/L)} \times \text{Dilution Factor}$

Workflow Diagram:

## Workflow for Solubility Determination (Shake-Flask Method)

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## Workflow for Solubility Determination (Shake-Flask Method)

## Stability of 3-Methoxyphenol

3-Methoxyphenol is generally stable under normal temperature and pressure. However, its stability can be influenced by environmental factors such as light, pH, and temperature, which is a common characteristic of phenolic compounds.[8] For pharmaceutical applications, rigorous stability testing is required.[7]

- General Stability: Stable under recommended storage conditions (room temperature, sealed, in a dry and dark place).[1][4]
- Thermal Decomposition: In the absence of oxygen, thermal decomposition of methoxyphenols can yield phenol and hydroxyphenols.[13]
- Photodegradation: Studies on methoxyphenols indicate that they undergo photochemical decay, with degradation rates influenced by the wavelength of light and the presence of other substances like nitrates.[14][15] The degradation of phenolic compounds via photocatalysis often follows first-order kinetics.[16]

Table 3: Factors Affecting the Stability of 3-Methoxyphenol

Factor	Effect on Stability	Comments	Reference
Temperature	Elevated temperatures can accelerate degradation.	Store at recommended temperatures (e.g., 4°C for long-term storage).	<a href="#">[8]</a> <a href="#">[10]</a>
Light	Exposure to light, especially UV, can induce photo-oxidation.	Store in a dark place or in light-resistant containers.	<a href="#">[1]</a> <a href="#">[8]</a>
pH	Phenolic compounds are generally more stable in acidic conditions (pH 3-6).	Stability decreases in neutral to alkaline environments due to auto-oxidation.	<a href="#">[8]</a>
Oxygen	The presence of oxygen is critical for oxidative degradation.	Store in well-sealed containers, potentially under an inert atmosphere.	<a href="#">[8]</a>

This protocol provides a framework for assessing the stability of 3-Methoxyphenol under various stress conditions, based on ICH Q1A guidelines.[\[7\]](#)[\[17\]](#)

Objective: To evaluate the stability of 3-Methoxyphenol under conditions of elevated temperature, humidity, and light exposure.

Materials:

- 3-Methoxyphenol (purity  $\geq$  99%)
- Stability chambers with controlled temperature and humidity
- Photostability chamber
- Appropriate containers (e.g., amber glass vials)



- Validated stability-indicating HPLC method for the quantification of 3-Methoxyphenol and its degradation products.

#### Procedure:

- Forced Degradation (Stress Testing):
  - Acid/Base Hydrolysis: Dissolve 3-Methoxyphenol in solutions of varying pH (e.g., 0.1N HCl, water, 0.1N NaOH) and store at an elevated temperature (e.g., 60°C). Sample at various time points (e.g., 0, 2, 6, 12, 24 hours) and analyze for degradation.
  - Oxidative Degradation: Dissolve 3-Methoxyphenol in a solution of hydrogen peroxide (e.g., 3% H<sub>2</sub>O<sub>2</sub>) and store at room temperature. Sample and analyze at set intervals.
  - Thermal Degradation: Expose solid or liquid 3-Methoxyphenol to high temperatures (e.g., 60°C, 80°C) and analyze at various time points.
  - Photostability: Expose the compound to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter, as per ICH Q1B guidelines.[\[18\]](#) A dark control sample should be stored under the same conditions but protected from light.
- Accelerated and Long-Term Stability Studies:
  - Place samples of 3-Methoxyphenol in appropriate containers and store them in stability chambers under the following conditions:
    - Long-Term: 25°C ± 2°C / 60% RH ± 5% RH
    - Accelerated: 40°C ± 2°C / 75% RH ± 5% RH
  - Withdraw samples at specified time points (e.g., 0, 3, 6, 9, 12 months for long-term; 0, 1, 3, 6 months for accelerated) and analyze for purity, potency, and degradation products.[\[19\]](#)
- Analysis:
  - At each time point, analyze the samples using a validated stability-indicating HPLC method. The method must be able to separate the intact compound from any degradation

products.

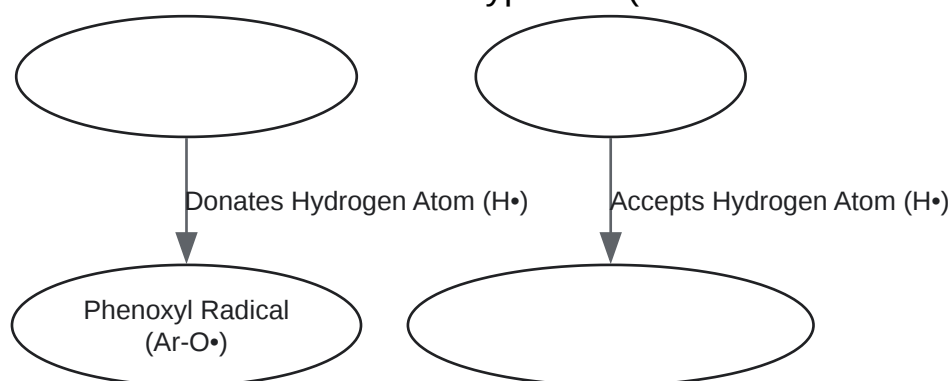
- Monitor for changes in physical appearance, assay (concentration), and the formation of impurities.
- Data Evaluation:
  - Plot the assay of 3-Methoxyphenol against time for each storage condition to determine the degradation kinetics (e.g., zero-order or first-order).
  - Calculate the degradation rate constant ( $k$ ) and the shelf-life or re-test period.

## Role of 3-Methoxyphenol in Chemical Pathways and Reactions

3-Methoxyphenol is a versatile building block in organic synthesis and exhibits antioxidant properties characteristic of phenolic compounds.

Phenolic compounds like 3-Methoxyphenol act as antioxidants primarily by scavenging free radicals. This can occur through several mechanisms, including Hydrogen Atom Transfer (HAT) and Single Electron Transfer followed by Proton Transfer (SET-PT).[20][21] The hydroxyl group on the benzene ring is crucial for this activity, as it can donate a hydrogen atom to a free radical, thereby neutralizing it.[22]

### Antioxidant Mechanism of 3-Methoxyphenol (Free Radical Scavenging)

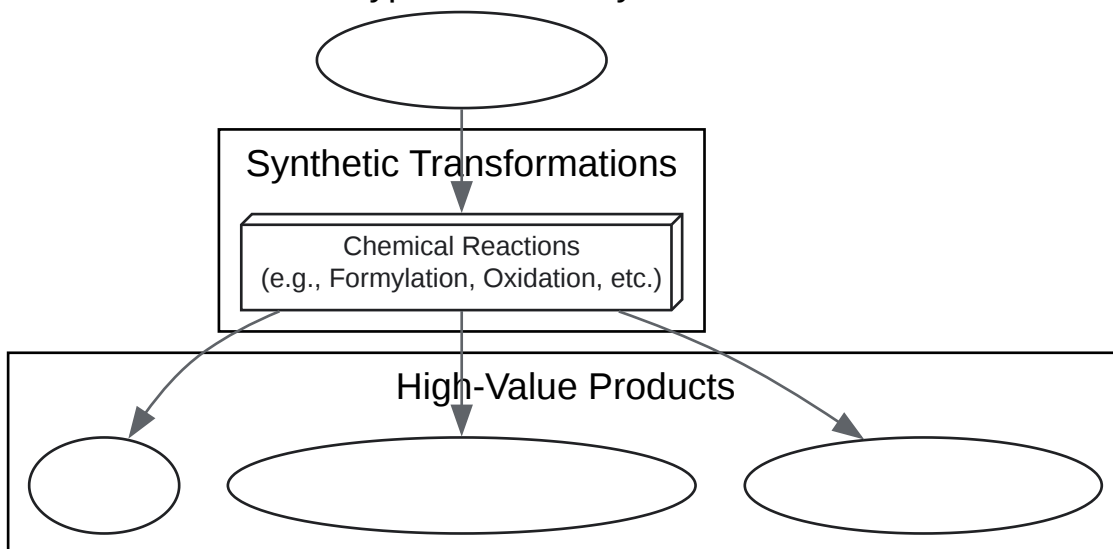


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### Antioxidant Mechanism of 3-Methoxyphenol (Free Radical Scavenging)

3-Methoxyphenol is a key starting material for the synthesis of a variety of more complex molecules. A prominent example is its use in the production of vanillin.[1][2] It is also used in the synthesis of various pharmaceutical intermediates and other fine chemicals.[23]

### 3-Methoxyphenol as a Synthetic Precursor



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### 3-Methoxyphenol as a Synthetic Precursor

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